

Personal protective equipment for handling OM99-2

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Compound of Interest

Compound Name: OM99-2

Cat. No.: B1583565

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Essential Safety and Handling Guide for OM99-2

Topic: Personal Protective Equipment for Handling **OM99-2**

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

This guide provides essential safety and handling information for **OM99-2**, a peptidomimetic inhibitor of human brain memapsin 2 (BACE1). Given the nature of this research compound, it is crucial to adhere to strict laboratory safety protocols to minimize exposure and ensure a safe working environment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **OM99-2** is provided in the table below. This information is critical for safe handling, storage, and emergency response.

| Property | Value |
|------------------|---|
| Chemical Formula | C ₄₁ H ₆₄ N ₈ O ₁₄ |
| Molecular Weight | 893.005 g/mol |
| CAS Number | 314266-76-7 |
| Appearance | Solid (assumed) |
| Solubility | Information not readily available. Treat as sparingly soluble in aqueous solutions. |
| Stability | Information not readily available. Store in a cool, dry place. |

Hazard Identification and Personal Protective Equipment (PPE)

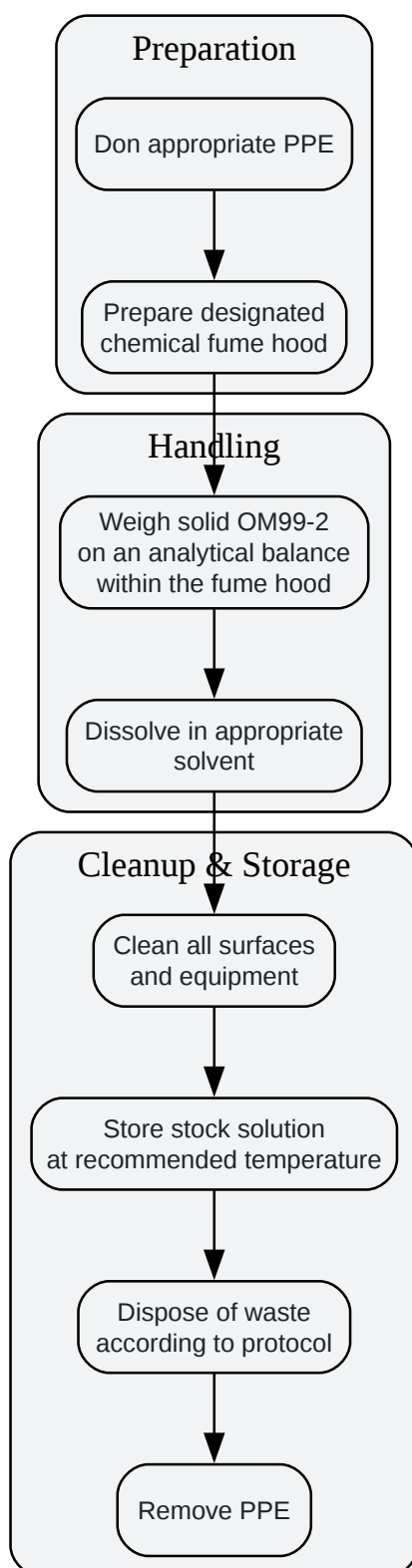
Due to the lack of comprehensive toxicological data for **OM99-2**, it should be handled as a potentially hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. The following PPE is mandatory when handling **OM99-2**:

| PPE Category | Specific Requirements |
|--------------------------|--|
| Hand Protection | Nitrile gloves are required. Change gloves immediately if contaminated. |
| Eye Protection | Safety glasses with side shields or goggles are mandatory. |
| Skin and Body Protection | A standard laboratory coat must be worn. Ensure it is fully buttoned. |
| Respiratory Protection | If handling the solid form and there is a risk of aerosolization, a properly fitted N95 or higher-rated respirator is required. Work in a well-ventilated area, preferably a chemical fume hood. |

Safe Handling and Operational Plan

Adherence to the following procedures is essential for the safe handling of **OM99-2** in a laboratory setting.

Workflow for Handling Solid OM99-2



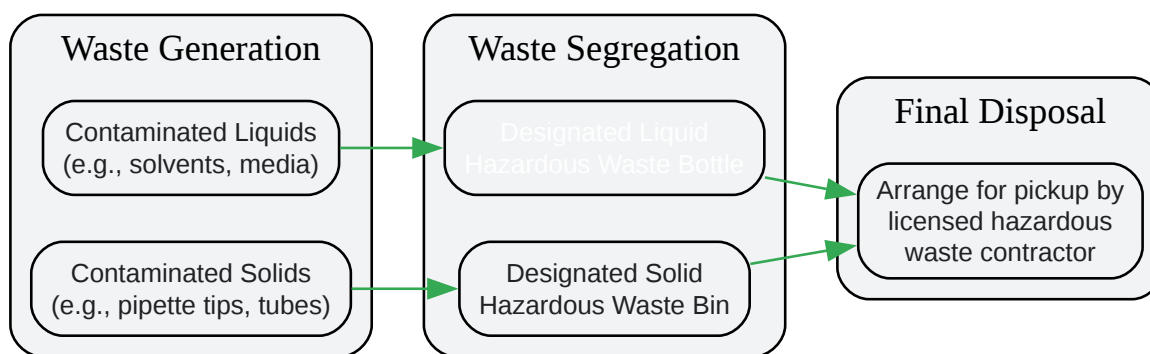
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Caption: Workflow for handling solid **OM99-2**.

Disposal Plan

All waste materials contaminated with **OM99-2** must be treated as hazardous chemical waste.

Waste Disposal Logical Flow



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Caption: Logical flow for **OM99-2** waste disposal.

Disclaimer: This information is provided for guidance purposes only and is based on standard laboratory safety practices. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before handling **OM99-2**. Always consult the latest Safety Data Sheet (SDS) from the supplier and adhere to all applicable local, state, and federal regulations.

- To cite this document: BenchChem. [Personal protective equipment for handling OM99-2]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583565#personal-protective-equipment-for-handling-om99-2\]](https://www.benchchem.com/product/b1583565#personal-protective-equipment-for-handling-om99-2)

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